

2-Bromo-5-chloro-1,3-difluorobenzene physical properties

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Compound of Interest

Compound Name: 2-Bromo-5-chloro-1,3-difluorobenzene

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An In-depth Technical Guide to the Physical Properties of 2-Bromo-5-chloro-1,3-difluorobenzene

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical intermediates is paramount. **2-Bromo-5-chloro-1,3-difluorobenzene** is a key building block in the synthesis of various high-value organic molecules, including pharmaceuticals and electronic materials.^{[1][2]} This technical guide provides a comprehensive overview of its physical properties, supported by experimental protocols and data visualizations.

Core Physical and Chemical Data

2-Bromo-5-chloro-1,3-difluorobenzene is an organic compound with the chemical formula $C_6H_2BrClF_2$.^{[1][3][4]} It appears as a colorless to light yellow liquid or crystal.^[1] At room temperature, it is relatively stable but can react with strong oxidants.^[1] For storage, it should be kept sealed in a dry environment at room temperature.^[1]

Quantitative Physical Properties

A summary of the key physical properties of **2-Bromo-5-chloro-1,3-difluorobenzene** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C6H2BrClF2	[1] [3] [4]
Molecular Weight	227.43 g/mol	[3]
Appearance	Colorless to light yellow crystal or liquid	[1]
Melting Point	-33 °C	[1]
Boiling Point	130-140 °C; 176 °C	[1]
Density	1.76 g/cm ³ ; 1.805 g/cm ³	[1]
Solubility	Soluble in ether, methanol, and dichloromethane	[1]
Flash Point	60 °C	[1]
Vapor Pressure	1.53 mmHg at 25 °C	[1]

Experimental Protocols

Detailed methodologies are crucial for the replication of results and the validation of data. The following sections describe the protocols for the synthesis of **2-Bromo-5-chloro-1,3-difluorobenzene** and the general procedures for determining its key physical properties.

Synthesis of 2-Bromo-5-chloro-1,3-difluorobenzene

A documented method for the synthesis of **2-Bromo-5-chloro-1,3-difluorobenzene** involves the reaction of 4-bromo-3,5-difluoroaniline with copper (I) chloride, copper (II) chloride, and isoamyl nitrite in an acetonitrile solvent.[\[4\]](#)

Materials:

- 4-bromo-3,5-difluoroaniline
- Copper (I) chloride (CuCl)
- Copper (II) chloride (CuCl₂)

- Isoamyl nitrite
- Acetonitrile
- 2N Hydrochloric acid (HCl)
- Diethyl ether
- Saturated brine solution
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel

Procedure:

- A solution of 4-bromo-3,5-difluoroaniline, copper (I) chloride, and copper (II) chloride is prepared in acetonitrile.^[4]
- An acetonitrile solution of isoamyl nitrite is added dropwise to the mixture at room temperature.^[4]
- The reaction mixture is stirred for several hours at room temperature.^[4]
- Following the reaction, the mixture is poured into a 2N hydrochloric acid solution.^[4]
- The product is extracted using diethyl ether.^[4]
- The combined organic layers are washed with a saturated brine solution and dried over anhydrous magnesium sulfate.^[4]
- The solvent is removed under reduced pressure to yield the crude product.^[4]
- Purification of the crude product is achieved through silica gel column chromatography using hexane as the eluent to obtain pure **2-bromo-5-chloro-1,3-difluorobenzene** as a yellow oil.^[4]

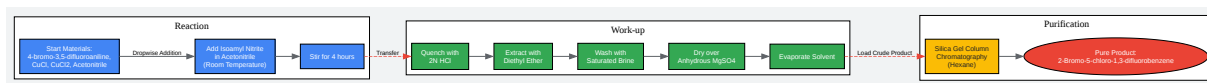
Determination of Physical Properties

Standard laboratory techniques are employed to determine the physical properties of **2-Bromo-5-chloro-1,3-difluorobenzene**.

- **Melting Point:** The melting point can be determined using a capillary tube method with a melting point apparatus. A small, powdered sample is packed into a capillary tube and heated slowly. The temperature range over which the sample melts is recorded.
- **Boiling Point:** The boiling point is determined by distillation. The compound is heated in a distillation apparatus, and the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure is recorded as the boiling point.
- **Density:** The density is measured by accurately weighing a known volume of the liquid using a pycnometer or a graduated cylinder and a precision balance.
- **Solubility:** The solubility is determined by adding a small amount of the compound to a test tube containing the solvent of interest (e.g., ether, methanol, dichloromethane). The mixture is agitated, and the solubility is observed.

Visualized Experimental Workflow

The following diagram illustrates the workflow for the synthesis and purification of **2-Bromo-5-chloro-1,3-difluorobenzene**.



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Caption: Synthesis and purification workflow for **2-Bromo-5-chloro-1,3-difluorobenzene**.

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